

Crystal structure of anhydrous Titanium tetrafluoride

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Titanium tetrafluoride*

CAS No.: *51142-88-2*

Cat. No.: *B15548766*

[Get Quote](#)

An In-depth Technical Guide on the Crystal Structure of Anhydrous **Titanium Tetrafluoride**

Introduction

Titanium tetrafluoride (TiF₄) is an inorganic compound that serves as a significant subject of study in materials science and coordination chemistry.^[1] Unlike other titanium tetrahalides such as TiCl₄, which are monomeric, anhydrous TiF₄ adopts a unique polymeric structure.^{[1][2][3]} This white, hygroscopic solid is a strong Lewis acid, forming adducts and complexes with a variety of ligands.^{[1][2]} Its distinct structural characteristics and reactivity make it a compound of interest for applications ranging from catalysis in organofluorine synthesis to metal surface treatments.^{[1][4][5]} This guide provides a detailed overview of its crystal structure, supported by crystallographic data and experimental methodologies.

Crystal Structure and Coordination

The crystal structure of anhydrous **titanium tetrafluoride** has been determined through single-crystal X-ray diffraction.^{[6][7]} It crystallizes in the orthorhombic system with the space group Pnma.^{[8][9]}

The structure is characterized by a one-dimensional polymeric chain.^[8] The titanium (Ti^{4+}) centers are octahedrally coordinated, each bonded to six fluoride (F^-) ions to form TiF_6 octahedra.^{[6][7][8][10]} These octahedra are conjoined in a columnar structure.^{[1][2][6]} Specifically, the TiF_6 octahedra share corners, with tilt angles ranging from 10–21°.^[8]

The crystal structure contains three crystallographically inequivalent Ti^{4+} sites.^{[6][7][8]} This results in a range of Ti–F bond distances, from 1.76 Å to 2.01 Å.^[8] The arrangement of these polyhedra is notable: each TiF_6 octahedron connects equatorially to two others, forming a ring-like structure with the composition Ti_3F_{15} .^{[6][7]} These rings are then connected axially to form the characteristic isolated columns of the polymer.^{[6][7]}

Data Presentation

Quantitative crystallographic data for anhydrous TiF_4 is summarized in the tables below for ease of reference and comparison.

Table 1: Crystallographic Data for Anhydrous **Titanium Tetrafluoride** (TiF_4)

Parameter	Value
Crystal System	Orthorhombic
Space Group	Pnma (No. 62) ^{[8][9]}
Lattice Parameter (a)	3.913 Å ^[8]
Lattice Parameter (b)	9.867 Å ^[8]
Lattice Parameter (c)	23.598 Å ^[8]
Angle (α)	90° ^[8]
Angle (β)	90° ^[8]
Angle (γ)	90° ^[8]

Table 2: Spectroscopic Data for Anhydrous **Titanium Tetrafluoride** (TiF_4)

Spectroscopic Technique	Feature	Wavenumber (cm ⁻¹) / Chemical Shift (ppm)
Infrared Spectroscopy	Ti-F Stretching (terminal F)	785 cm ⁻¹ [1]
	Ti-F Stretching (bridging F)	610 cm ⁻¹ [1]
	Bending Modes	420 cm ⁻¹ and 380 cm ⁻¹ [1]
Raman Spectroscopy	Ti-F Stretching and Bending	Similar patterns to IR, with additional low-frequency lattice vibration modes. [1]
Solid-State ¹⁹ F NMR	Broad Resonance (vs. CFCl ₃)	~ -150 ppm [1]

Experimental Protocols

Synthesis of Anhydrous Titanium Tetrafluoride

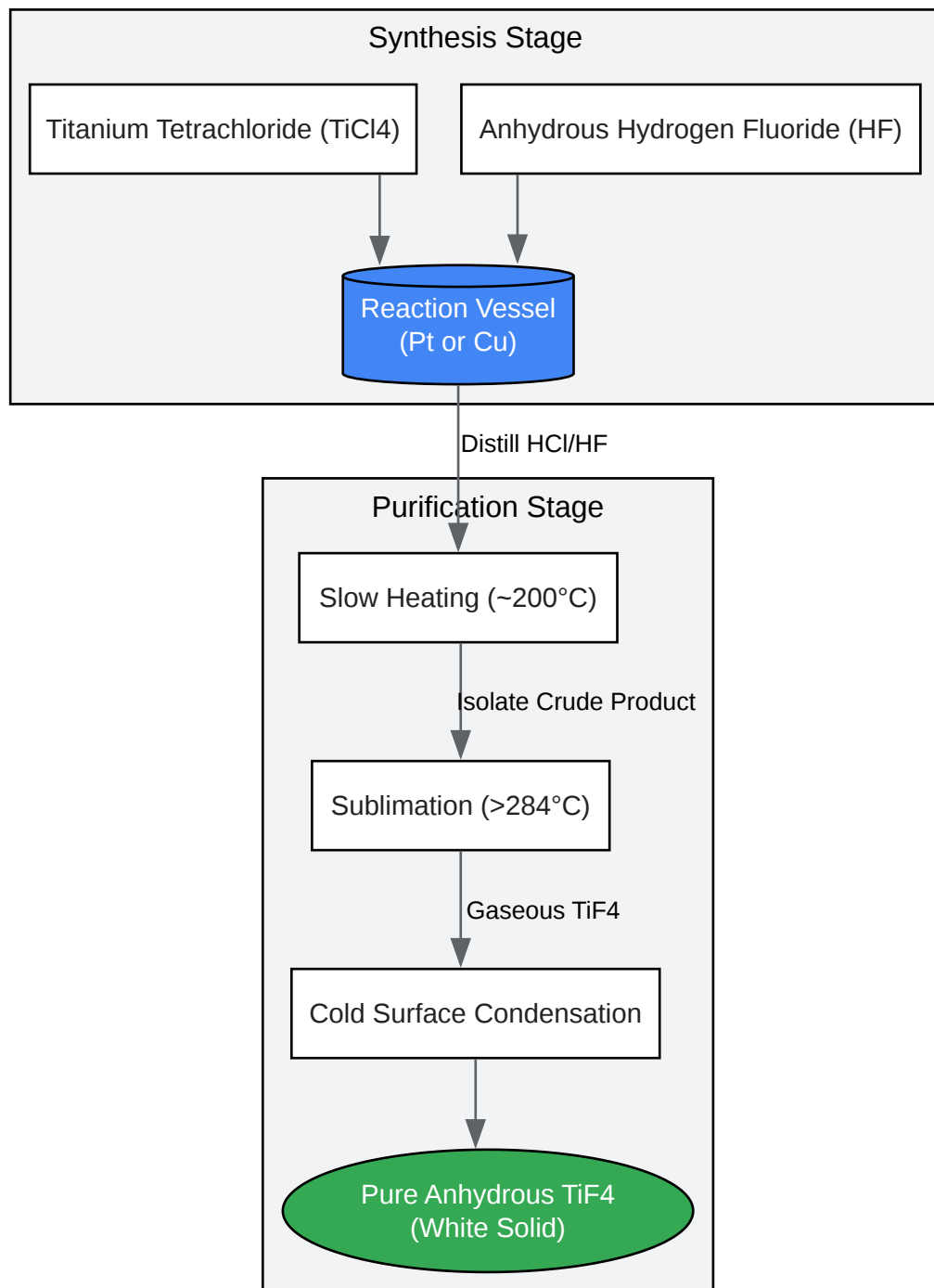
The most common laboratory and industrial synthesis of anhydrous TiF₄ involves the reaction of titanium tetrachloride (TiCl₄) with anhydrous hydrogen fluoride (HF).[\[2\]](#)[\[11\]](#)

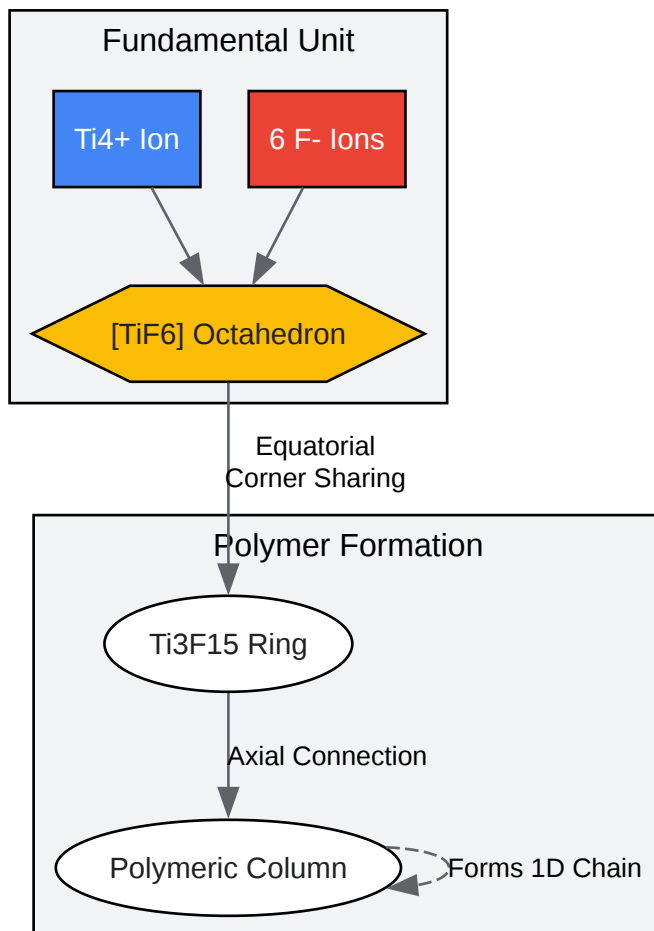
Reaction: $\text{TiCl}_4 + 4\text{HF} \rightarrow \text{TiF}_4 + 4\text{HCl}$ [\[2\]](#)

Detailed Protocol:

- **Reaction Setup:** In a reactor made of a material resistant to HF (e.g., platinum or copper), a stoichiometric amount of liquid TiCl₄ is placed.[\[11\]](#)
- **Reagent Addition:** Anhydrous HF is carefully added dropwise to the TiCl₄.[\[11\]](#) The reaction is exothermic and produces hydrogen chloride (HCl) gas.
- **Reaction Completion:** The mixture is allowed to stand for several hours to ensure the reaction goes to completion.[\[11\]](#)
- **Initial Purification:** The reaction vessel is slowly heated to approximately 200°C to distill off the volatile HCl and any remaining HF.[\[11\]](#)
- **Sublimation:** The temperature is then raised above 284°C, the sublimation point of TiF₄.[\[2\]](#) [\[11\]](#) The TiF₄ vapor is collected on a cold surface, yielding a white solid of purified anhydrous

titanium tetrafluoride.[\[11\]](#)[\[12\]](#)

Synthesis and Purification of Anhydrous TiF_4 

Logical Representation of TiF₄ Polymeric Structure

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. webqc.org [webqc.org]
- 2. Titanium tetrafluoride - Wikipedia [en.wikipedia.org]
- 3. DSpace [dr.lib.iastate.edu]

- [4. quora.com \[quora.com\]](#)
- [5. Titanium tetrafluoride | 7783-63-3 \[chemicalbook.com\]](#)
- [6. File:Titanium\(IV\)-fluoride-from-xtal-column-3D-bs-17.png - Wikimedia Commons \[commons.wikimedia.org\]](#)
- [7. File:Titanium\(IV\)-fluoride-from-xtal-unit-cell-3D-bs-17.png - Wikimedia Commons \[commons.wikimedia.org\]](#)
- [8. mp-28974: TiF4 \(orthorhombic, Pnma, 62\) \[legacy.materialsproject.org\]](#)
- [9. annauniv.edu \[annauniv.edu\]](#)
- [10. WebElements Periodic Table » Titanium » titanium tetrafluoride \[webelements.co.uk\]](#)
- [11. Page loading... \[guidechem.com\]](#)
- [12. US2900234A - Manufacture of titanium tetrafluoride - Google Patents \[patents.google.com\]](#)
- To cite this document: BenchChem. [Crystal structure of anhydrous Titanium tetrafluoride]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15548766/docs#crystal-structure-of-anhydrous-titanium-tetrafluoride\]](https://www.benchchem.com/product/b15548766/docs#crystal-structure-of-anhydrous-titanium-tetrafluoride)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)